

Ronopaterin Phase III TBI Trial: A Technical Troubleshooting Guide

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Compound of Interest

Compound Name: *Ronopaterin*
CAS No.: *185243-78-1*
Cat. No.: *B1238733*

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Würzburg, Germany - The Phase III clinical trial for **Ronopaterin** (NOSTRA III) in patients with moderate to severe traumatic brain injury (TBI) did not meet its pre-specified primary endpoint, leading to questions within the research and drug development community. This technical support center provides a detailed analysis of the trial's outcomes, methodologies, and the scientific rationale behind the observations, offering troubleshooting guidance and frequently asked questions for researchers in the field.

Troubleshooting Guides

For researchers encountering unexpected results in similar TBI trials, a close examination of the patient population and time to treatment initiation is critical. The NOSTRA III trial data reveals a significant disparity in outcomes based on the timing of **Ronopaterin** administration.

Data Presentation: Key Quantitative Outcomes of the NOSTRA III Trial

Below is a summary of the key quantitative data from the NOSTRA III trial, comparing the overall results with the pre-specified subgroup analysis of patients who received **Ronopaterin**

within 12 hours of injury.

Outcome Measure	Overall Population (Ronopterin vs. Placebo)	Subgroup (Treatment < 12h Post-Injury) (Ronopterin vs. Placebo)
Primary Endpoint		
Improvement in eGOS at 6 months	Not statistically significant[1]	Statistically significant & clinically meaningful increase[2]
Secondary & Post-Hoc Analyses		
Median eGOS at 3 months	5 vs 4	-
Median eGOS at 6 months	6 vs 5	-
Good Recovery (eGOS 7 & 8) at 6 months	37% vs 23%	-
Odds Ratio for eGOS increase (3 to 6 months)	2.98 (p=0.039)[3]	-

Caption: Summary of NOSTRA III trial primary and secondary outcomes.

Experimental Protocols

Understanding the methodologies employed in the NOSTRA III trial is crucial for interpreting the results and designing future studies.

NOSTRA III Trial Protocol (NCT02794168)

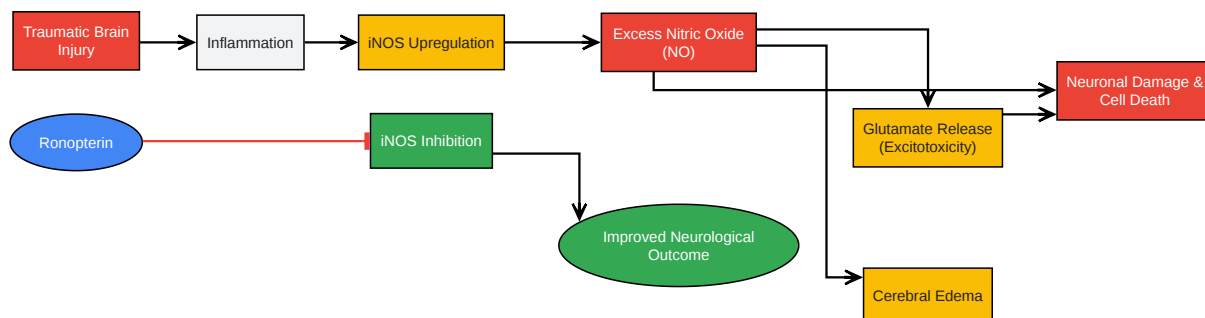
The NOSTRA III trial was a randomized, double-blind, placebo-controlled, multicenter Phase III study conducted across 29 sites in five European countries.[4][5]

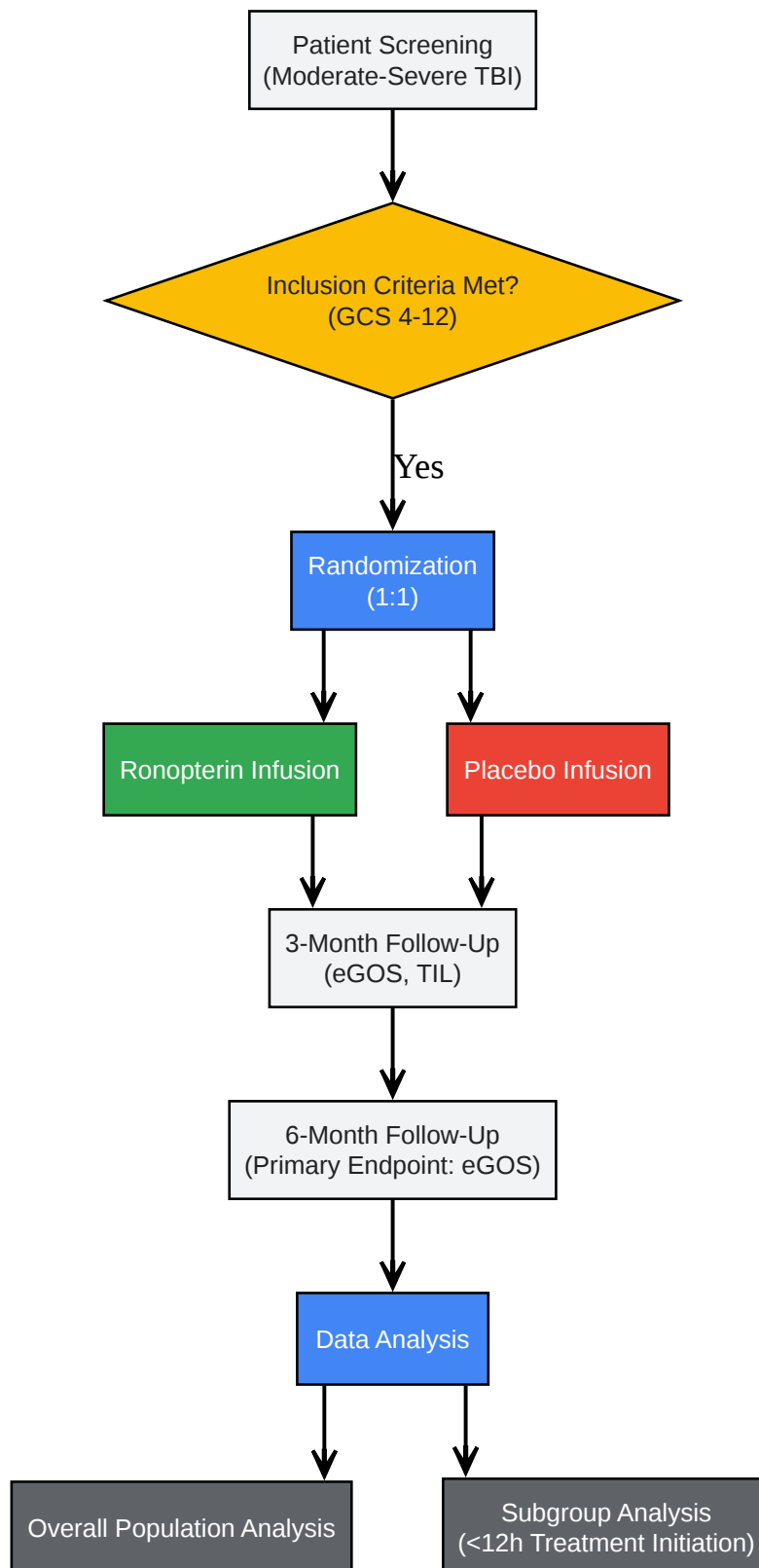
- Patient Population: 224 patients with moderate to severe TBI.[4]
- Inclusion Criteria: Patients with a Glasgow Coma Scale (GCS) score between 4 and 12.

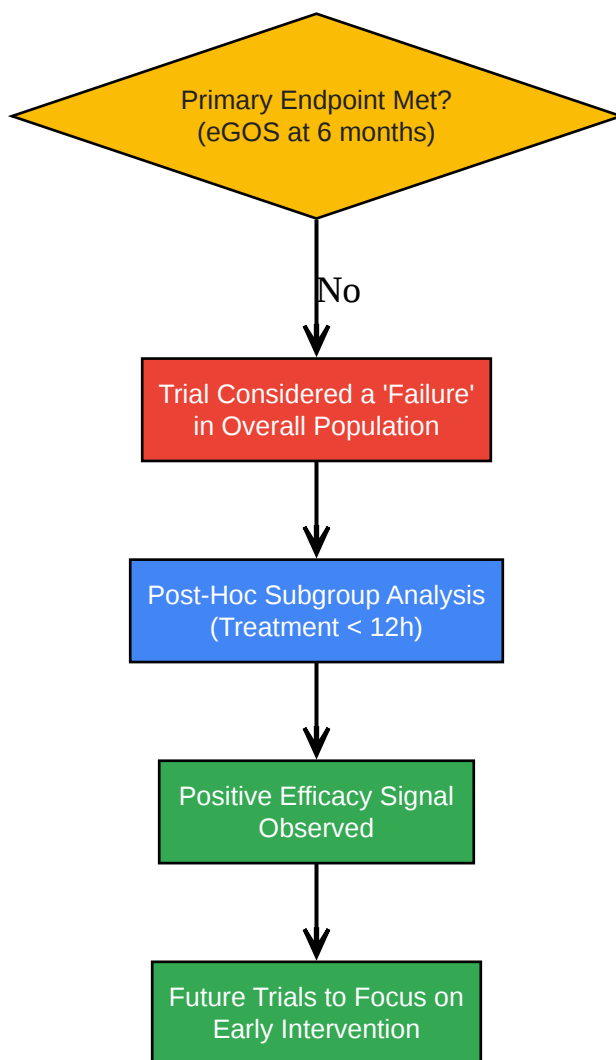
- Intervention: Intravenous infusion of **Ronopterin** or placebo.
- Primary Endpoint: Extended Glasgow Outcome Scale (eGOS) assessed at 6 months post-injury.[3][5][6] The eGOS is an 8-point scale that assesses functional outcome, ranging from death to good recovery.
- Secondary Endpoints: Included eGOS at 3 months, Therapy Intensity Level (TIL), and safety assessments.

Mandatory Visualizations

Proposed Signaling Pathway of Ronopterin in TBI







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